

Application Note: Preparation of a Stock Solution of NOC 18

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Compound of Interest

Compound Name: NOC 18

Cat. No.: B8811787

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Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed protocol for the preparation, storage, and use of stock solutions of **NOC 18** (also known as DETA NONOate), a widely used nitric oxide (NO) donor. Adherence to this protocol is crucial for ensuring the stability, potency, and reproducibility of experimental results.

Introduction

NOC 18, with the chemical name 2,2'-(Hydroxynitrosohydrazino)bis-ethanamine, is a member of the diazeniumdiolate (NONOate) class of compounds.^[1] These compounds are invaluable in biomedical research as they spontaneously release nitric oxide (NO) under physiological conditions without the need for enzymatic activation.^[2] The release of NO is pH-dependent; **NOC 18** is relatively stable in alkaline solutions (pH ≥ 10.0) but begins to release NO as the pH decreases to physiological levels (~ 7.4).^[3] With a long half-life of approximately 20 hours at 37°C in pH 7.4 buffer, **NOC 18** is suitable for experiments requiring a slow, sustained release of NO.^{[3][4]}

Physicochemical and Stability Data

Proper handling and storage are dictated by the chemical properties of **NOC 18**. The following tables summarize key quantitative data for this compound.

Table 1: Physicochemical Properties of **NOC 18**

Property	Value	Reference
CAS Number	146724-94-9	[1]
Molecular Formula	C ₄ H ₁₃ N ₅ O ₂	[1] [2]
Molecular Weight	163.18 g/mol	[1] [2]
Appearance	White to off-white crystalline solid	[2] [3] [5]
Purity	≥90% (HPLC)	[2]

| UV/Vis Maximum (λ_{max}) | 252 nm |[\[3\]](#) |

Table 2: Solubility of **NOC 18**

Solvent	Solubility	Reference
Water	Soluble (>20 mg/mL)	[4] [5]
PBS (pH 7.4)	100 mg/mL	[4]

| 10 mM NaOH | Soluble |[\[4\]](#) |

Table 3: Stability and Half-Life of **NOC 18**

Condition	Stability / Half-Life (t _{1/2})	Reference
Solid (Long-term storage)	Stable for ≥2 years at -80°C; Store desiccated, protected from light and moisture.	[1][3]
Stock Solution in 10 mM NaOH	Relatively stable; can be stored for up to 24 hours at 0°C or -20°C. Use within one day is recommended as degradation occurs.	[2][3]
Solution in PBS (pH 7.4)	Unstable; reconstitute just prior to use.	
Half-life in PBS (pH 7.4) at 37°C	~20 hours	[3][4]

| Half-life in PBS (pH 7.4) at 22-25°C | ~56 hours |[3] |

Experimental Protocol

This protocol details the steps for preparing a 10 mM stock solution of **NOC 18**, which is a common concentration for laboratory use.

3.1. Materials and Equipment

- **NOC 18** (solid)
- Sodium hydroxide (NaOH) pellets or solution
- Ultrapure, sterile water
- Sterile microcentrifuge tubes
- Analytical balance
- Calibrated pipettes and sterile tips

- Vortex mixer
- Ice bucket
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

3.2. Safety Precautions

- **NOC 18** should be considered hazardous.[3][6] Always consult the Safety Data Sheet (SDS) before use.
- Handle the solid powder and solutions in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE at all times. Avoid ingestion, inhalation, and contact with skin or eyes.
[3][6]

3.3. Preparation of 10 mM NaOH Solvent

- To prepare 100 mL of 10 mM NaOH, weigh 0.04 g of NaOH pellets.
- Add the pellets to approximately 90 mL of ultrapure water and stir until fully dissolved.
- Adjust the final volume to 100 mL with ultrapure water.
- Filter-sterilize the solution if it will be used for cell culture applications.
- Chill the 10 mM NaOH solution on ice before use.

3.4. Preparation of 10 mM **NOC 18** Stock Solution

- Equilibration: Before opening, allow the vial of solid **NOC 18** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture, as the compound is hygroscopic.[3]
- Weighing: In a chemical fume hood, carefully weigh the desired amount of **NOC 18**. To prepare 1 mL of a 10 mM stock solution, you will need 1.63 mg of **NOC 18**.
 - Calculation: $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$

- $0.001\text{ L} \times 0.01\text{ mol/L} \times 163.18\text{ g/mol} = 0.00163\text{ g} = 1.63\text{ mg}$
- Dissolution: Add the weighed **NOC 18** solid to a sterile microcentrifuge tube. Add the corresponding volume of pre-chilled, sterile 10 mM NaOH.
- Mixing: Vortex the solution gently until the solid is completely dissolved. Keep the solution on ice.
- Aliquoting and Storage:
 - Immediately aliquot the stock solution into small, single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C for up to 24 hours. For best results and minimal degradation, use the stock solution on the same day it is prepared.^[2]
 - Note: Do not store **NOC 18** in aqueous buffers like PBS or water, as it is highly unstable.

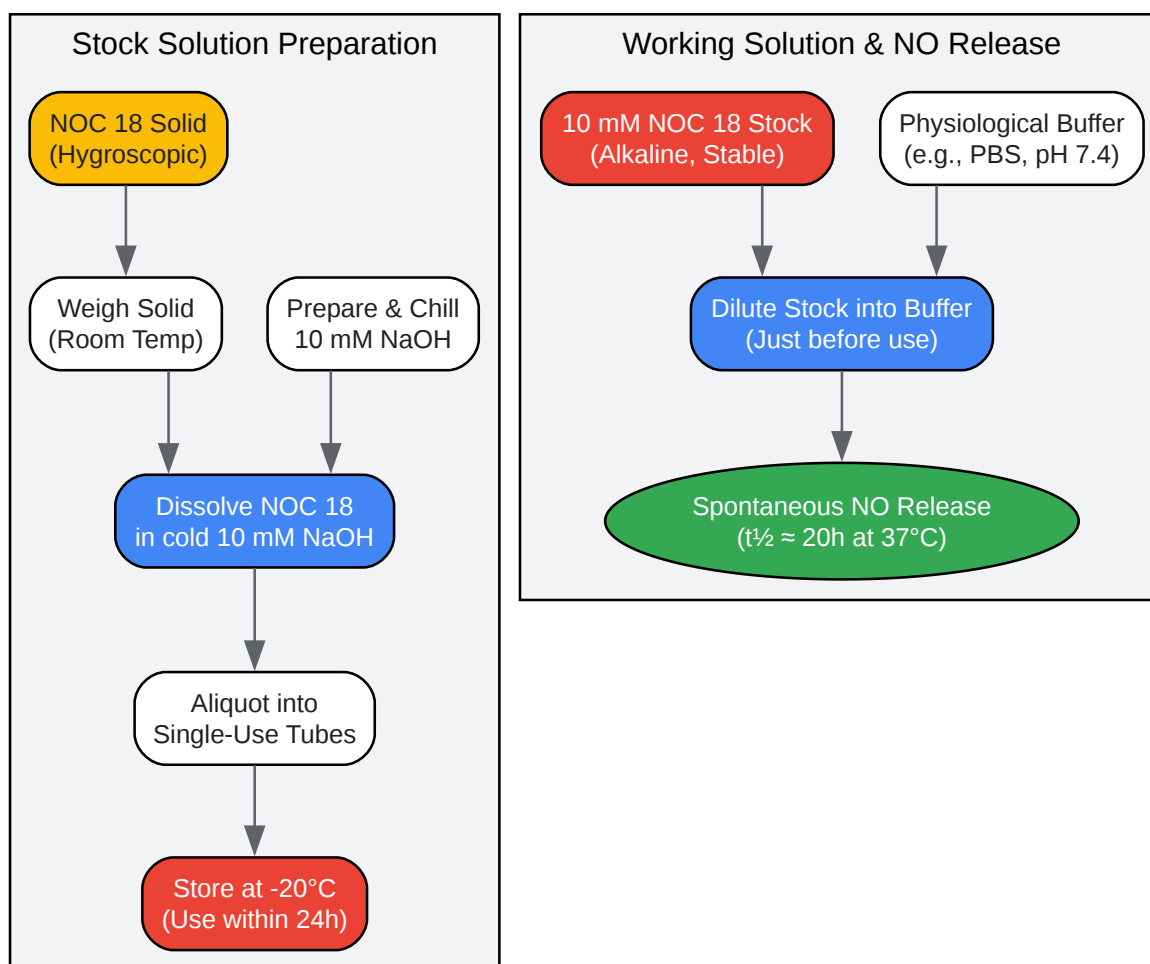
3.5. Preparation of Working Solution for Experiments

The release of NO is initiated when the alkaline stock solution is diluted into a neutral pH buffer.

- Determine the final working concentration needed for your experiment. Typical working concentrations in cell culture range from $1\text{ }\mu\text{M}$ to $100\text{ }\mu\text{M}$.^[7]
- Just before starting the experiment, add the required volume of the 10 mM **NOC 18** stock solution to your experimental buffer (e.g., cell culture medium, PBS) to achieve the desired final concentration.
 - Example: To make 10 mL of a $50\text{ }\mu\text{M}$ working solution, add $5\text{ }\mu\text{L}$ of the 10 mM stock solution to 10 mL of the buffer. ($C_1V_1 = C_2V_2$).
- Ensure the experimental buffer has sufficient buffering capacity to maintain a stable physiological pH (e.g., 7.4), as the addition of the alkaline stock can slightly increase the pH.^[2] The volume of the stock solution should not exceed 1/50th of the final solution volume to minimize pH shifts.^[2]

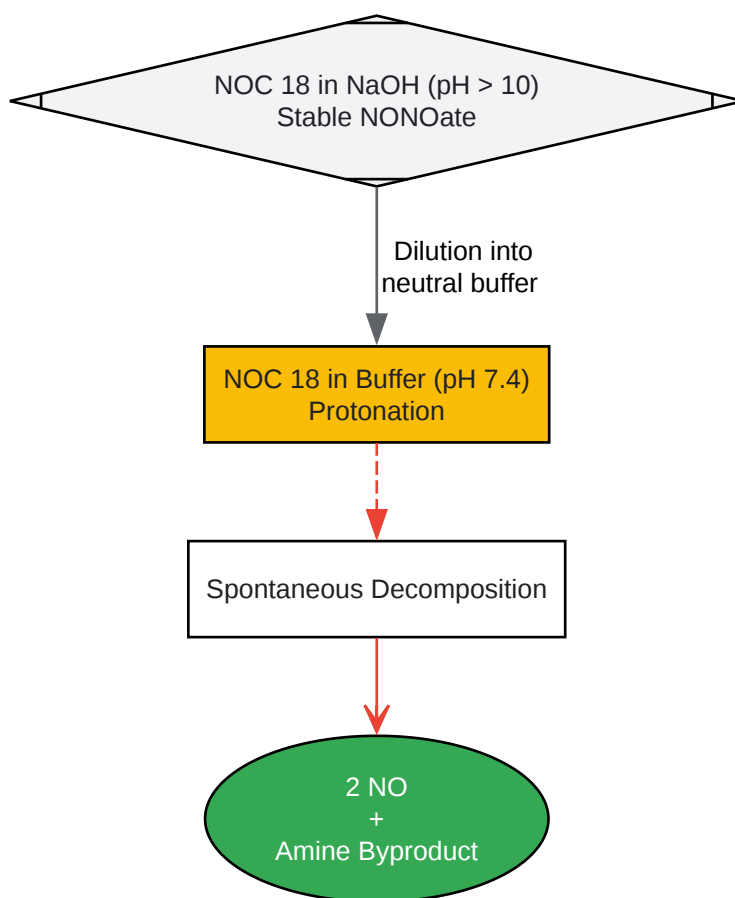
Workflow and Signaling Diagrams

The following diagrams illustrate the preparation workflow and the mechanism of NO release.



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Caption: Workflow for preparing **NOC 18** stock and working solutions.



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